

Myristelaidyl Methane Sulfonate: A Technical Overview

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Compound of Interest

Compound Name: *Myristelaidyl methane sulfonate*

Cat. No.: *B15548791*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Myristelaidyl methane sulfonate, also known by its alias Elaidylmethanesulfate, is an ester product with the IUPAC name (9E)-9-Tetradecen-1-ol, 1-methanesulfonate.[1] While commercially available for research purposes, a comprehensive review of publicly accessible scientific literature reveals a significant lack of in-depth technical data regarding its synthesis, mechanism of action, biological activity, and potential therapeutic applications. This document summarizes the available chemical and physical properties and proposes a conceptual framework for future research to elucidate its potential role in drug development.

Chemical and Physical Properties

Currently, the available information on **Myristelaidyl methane sulfonate** is limited to its basic chemical identifiers and properties, primarily sourced from chemical supplier databases.

Property	Value	Source
CAS Number	1353865-70-9	[1][2]
Molecular Formula	C15H30O3S	[1][2][3]
Molecular Weight	290.46 g/mol	[1][2][3]
IUPAC Name	(9E)-9-Tetradecen-1-ol, 1-methanesulfonate	[1]
Alias	Elaidylmethanesulfate	[1][2][3]
Physical Form	Neat	[3]
Purity	>99%	[1]
Storage Conditions	Freezer	[1]

Note: The compound is explicitly marked for "research use only" and has not been fully validated for medical applications.[2]

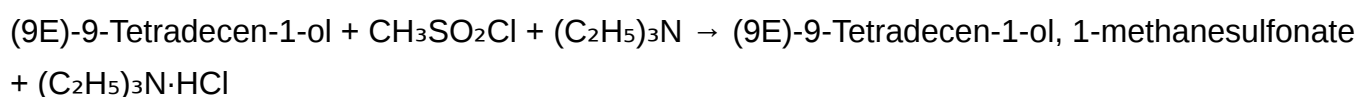
Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **Myristelaidyl methane sulfonate** are not currently available in the public domain. However, based on its chemical structure as a methanesulfonate ester of an unsaturated fatty alcohol, a potential synthetic route can be hypothesized.

Hypothetical Synthesis Protocol

A plausible method for the synthesis of **Myristelaidyl methane sulfonate** would involve the reaction of myristelaidyl alcohol ((9E)-9-tetradecen-1-ol) with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine, in an aprotic solvent like dichloromethane.

Reaction Scheme:



Proposed Experimental Steps:

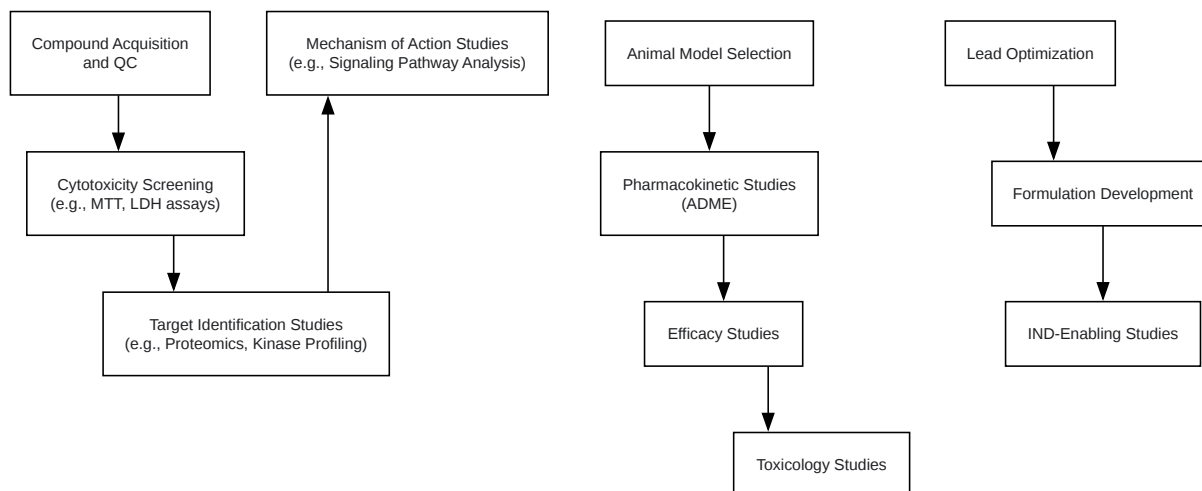
- Dissolve myristelaidyl alcohol in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C in an ice bath.
- Add triethylamine to the solution.
- Slowly add methanesulfonyl chloride dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for a specified period (e.g., 2-4 hours), monitoring the reaction progress by thin-layer chromatography.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product using column chromatography on silica gel.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Biological Activity and Mechanism of Action

There is no published research detailing the biological activity or mechanism of action of **Myristelaidyl methane sulfonate**. The presence of a long unsaturated alkyl chain and a sulfonate ester group suggests potential for interaction with biological membranes or enzymatic targets, but this remains speculative.

Proposed Research Workflow

To characterize this compound and assess its potential for drug development, a structured research workflow is necessary. The following diagram outlines a logical progression of experiments.



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Caption: A conceptual workflow for the systematic evaluation of **Myristelaidyl methane sulfonate**.

Conclusion

Myristelaidyl methane sulfonate is a commercially available chemical for research use, yet it remains an uncharacterized compound in the scientific literature. The information provided here summarizes the extent of current public knowledge and outlines a strategic path for future investigation. For researchers and drug development professionals, this compound represents a novel chemical entity with unexplored potential. The immediate next steps should focus on in vitro screening to identify any biological activity, which would then warrant further investigation into its mechanism of action and potential therapeutic applications. Without such foundational research, its role in drug development remains entirely speculative.

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References

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